Spectroscopic data interpretation for 7-Chloro-6-quinolinecarboxylic acid

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Compound of Interest

Compound Name:	*7-Chloro-6-quinolinecarboxylic acid*
Cat. No.:	*B13945161*

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Spectroscopic Data Interpretation: 7-Chloro-6-quinolinecarboxylic acid

Technical Guide for Structural Elucidation & Quality Control

Executive Summary & Structural Framework

Target Molecule: **7-Chloro-6-quinolinecarboxylic acid** Formula: C

H

ClNO

Exact Mass: 207.01 (Monoisotopic for

Cl) Role: Pharmacophore scaffold for DNA gyrase inhibitors and kinase modulators.[1]

Accurate characterization of this molecule requires differentiating it from its structural isomers (e.g., the 4-COOH or 3-COOH variants) and confirming the regiochemistry of the chlorine and carboxylic acid substituents on the benzenoid ring.[1] This guide synthesizes Mass

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Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) data into a cohesive validation protocol.

Theoretical Structural Analysis

The quinoline core consists of a fused benzene and pyridine ring.

- Positions 1-4 (Pyridine ring): Unsubstituted.
- Position 6: Carboxylic acid (-COOH) – Strong electron-withdrawing group (EWG).[1]
- Position 7: Chlorine (-Cl) – Inductive EWG, but weak resonance donor.[1]

Key Diagnostic Challenge: Distinguishing the 6,7-substitution pattern from 5,6- or 7,8-isomers. The lack of coupling between protons on the benzenoid ring (H5 and H8 are para to each other) is the primary NMR indicator.

Mass Spectrometry (MS) Interpretation

Methodology: Electrospray Ionization (ESI) in Negative Mode (ESI-) is preferred for carboxylic acids, though Positive Mode (ESI+) works if the pyridine nitrogen is protonated.

Primary Ionization Characteristics[2]

- Molecular Ion (M-H)

  : Observed at m/z 206 (100%) and m/z 208 (33%).

- Isotope Pattern: The distinctive 3:1 ratio between the

  Cl and

  Cl isotopes is the first confirmation of mono-chlorination.

- Nitrogen Rule: The neutral mass is odd (207 Da) due to the single nitrogen atom, resulting in an even mass for the protonated ion [M+H]

  (m/z 208).

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Fragmentation Pathway (MS/MS)

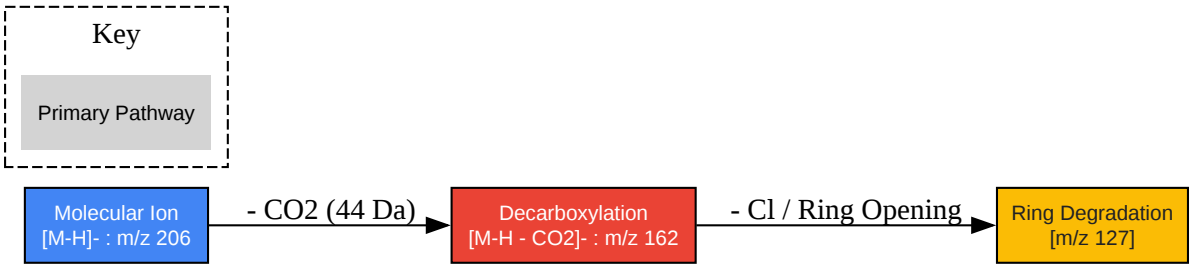
Fragmentation is driven by the stability of the aromatic core.

- Decarboxylation: Loss of CO

  (44 Da) from the carboxylic acid is the dominant pathway.

  - Precursor: m/z 206 (M-H)
  - Product: m/z 162 (7-chloroquinolin-6-yl anion).[1]

- Dechlorination: High-energy collisions may cleave the C-Cl bond, though this is less favorable than decarboxylation.[1]



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Figure 1: Proposed fragmentation pathway for **7-Chloro-6-quinolinecarboxylic acid** in ESI(-) mode.

Infrared (IR) Spectroscopy

Sampling: Solid-state ATR (Attenuated Total Reflectance) or KBr pellet.

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Functional Group	Frequency (cm)	Intensity	Assignment
O-H Stretch	2500–3300	Broad, Med	Carboxylic acid dimer O-H stretch (often overlaps C-H).[1]
C=O Stretch	1680–1710	Strong	Conjugated carboxylic acid carbonyl. Lower freq due to conjugation.
C=N / C=C	1590, 1500	Medium	Quinoline aromatic ring skeletal vibrations.
C-O Stretch	1280–1300	Strong	C-O single bond of the acid.
C-Cl Stretch	700–800	Med/Weak	Aryl chloride stretch (often obscured in fingerprint region).[1]

Diagnostic Note: The broad "fermi resonance" bands often seen in carboxylic acids around 2500-2700 cm

confirm the acidic proton, distinguishing this from an ester or amide derivative.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent:DMSO-d

is the mandatory solvent. CDCl

is unsuitable due to poor solubility and dimerization effects of the carboxylic acid.

H NMR Interpretation (400 MHz, DMSO-d)

The aromatic region (7.5 – 9.0 ppm) contains 5 protons. The key to assigning the 6,7-substitution pattern is identifying the isolated singlets on the benzene ring.

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Proton	Shift (ppm)*	Multiplicity	(Hz)	Interpretation
COOH	13.5 - 14.0	Broad Singlet	-	Acidic proton (exchangeable with D O).[1]
H-2	9.05	Doublet (dd)	4.2, 1.6	Most deshielded aromatic proton (adj. to Nitrogen).[1]
H-5	8.65	Singlet	-	Diagnostic: Ortho to COOH, meta to Cl.[1] Para to H8 (no coupling).
H-4	8.50	Doublet (dd)	8.4, 1.6	Peri-position to H5.
H-8	8.25	Singlet	-	Diagnostic: Ortho to Cl, meta to COOH.[1] Shielded relative to H5.
H-3	7.65	Doublet of Doublets	8.4, 4.2	Coupled to H2 and H4.[1]

*Note: Chemical shifts are predicted values based on substituent chemical shift increments (SCS) for quinoline derivatives. Exact values may vary ±0.1 ppm depending on concentration.

The "Singlet" Logic: In a 6,7-disubstituted quinoline, the remaining protons on the benzene ring are at positions 5 and 8.[1] These protons are para to each other. Para-coupling (

) is typically 0-1 Hz, often unresolvable on standard 300/400 MHz instruments, resulting in two distinct singlets.[1] This distinguishes the molecule from:

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- 5,6-disubstituted: Would show H7/H8 as an ortho-coupled doublet pair (

  Hz).
- 7,8-disubstituted: Would show H5/H6 as an ortho-coupled doublet pair.

C NMR Interpretation (100 MHz, DMSO-d)

Expected signal count: 10 signals (1 C=O, 9 Aromatic carbons).[1]

- Carbonyl (C=O): ~166-167 ppm.
- C-2: ~152 ppm (Deshielded by N).
- C-4: ~137 ppm.[1]
- Quaternary Carbons:
  - C-6 (COOH): ~130 ppm (Ipso to acid).
  - C-7 (Cl): ~135 ppm (Ipso to Cl).
  - C-8a/C-4a: Bridgehead carbons (~125-148 ppm).

Experimental Protocol: Structure Validation Workflow

To ensure reproducibility in a drug development context, follow this validation workflow.

Step 1: Sample Preparation[2][3]

- Weighing: Transfer 5–10 mg of the solid acid into a clean vial.
- Solvation: Add 0.6 mL of DMSO-d

  (99.9% D).[1]
  - Tip: If the solution is cloudy, sonicate for 30 seconds. Do not heat excessively to avoid decarboxylation.

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- Filtration: If undissolved particles remain, filter through a cotton plug into the NMR tube to prevent line broadening.

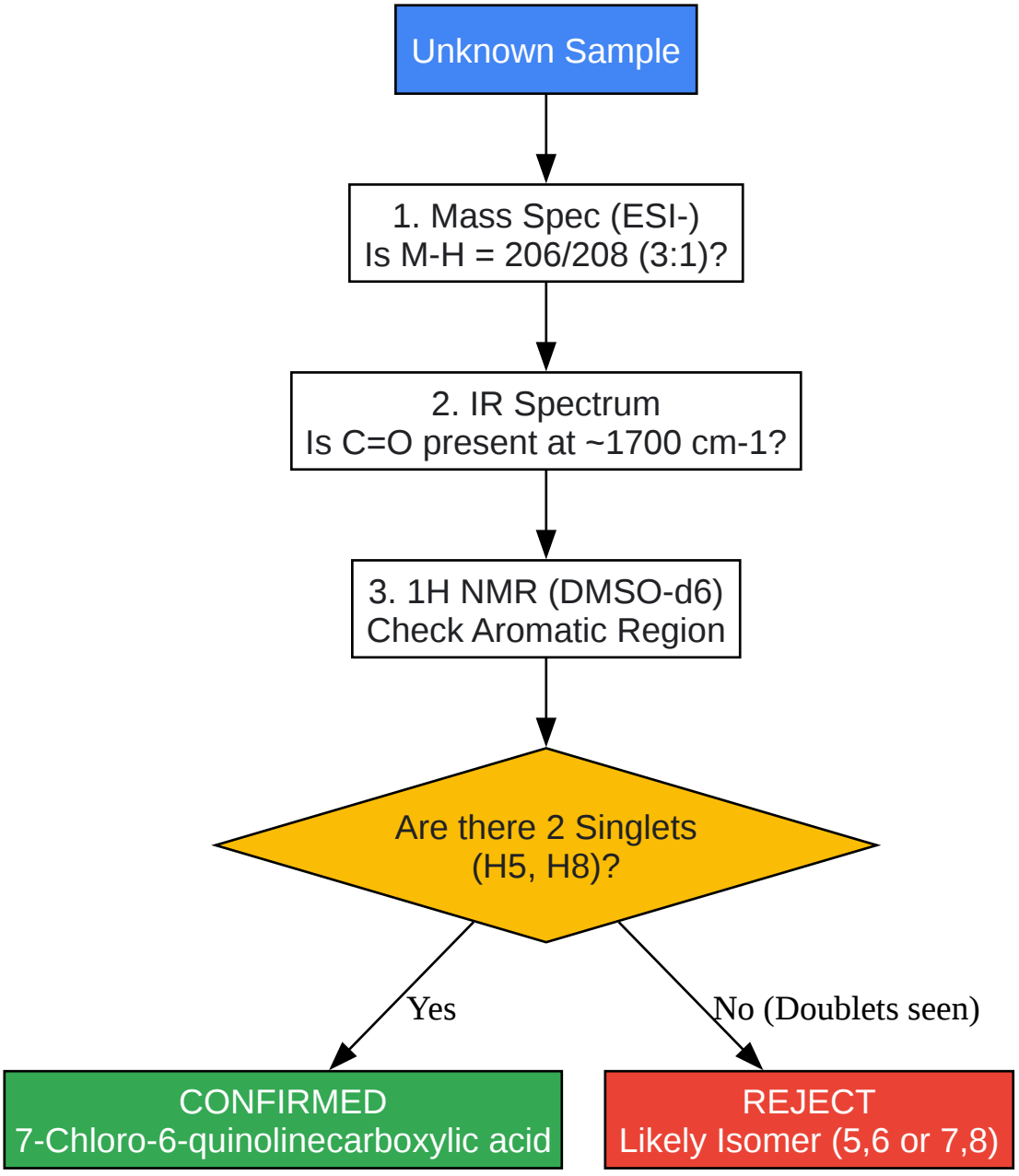
Step 2: Acquisition Parameters[1][2]

- Temperature: 298 K (25°C).
- Relaxation Delay (D1): Set to

  5 seconds. The quaternary carbons (C6, C7) and the COOH proton have long T1 relaxation times. Short delays will suppress their integration/intensity.

Step 3: Logic Flow for Confirmation

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Figure 2: Decision tree for confirming the 6,7-substitution pattern.

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